

scutellarin signaling pathway inhibition NF-κB MAPK PI3K

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Compound Focus: Scutellarin

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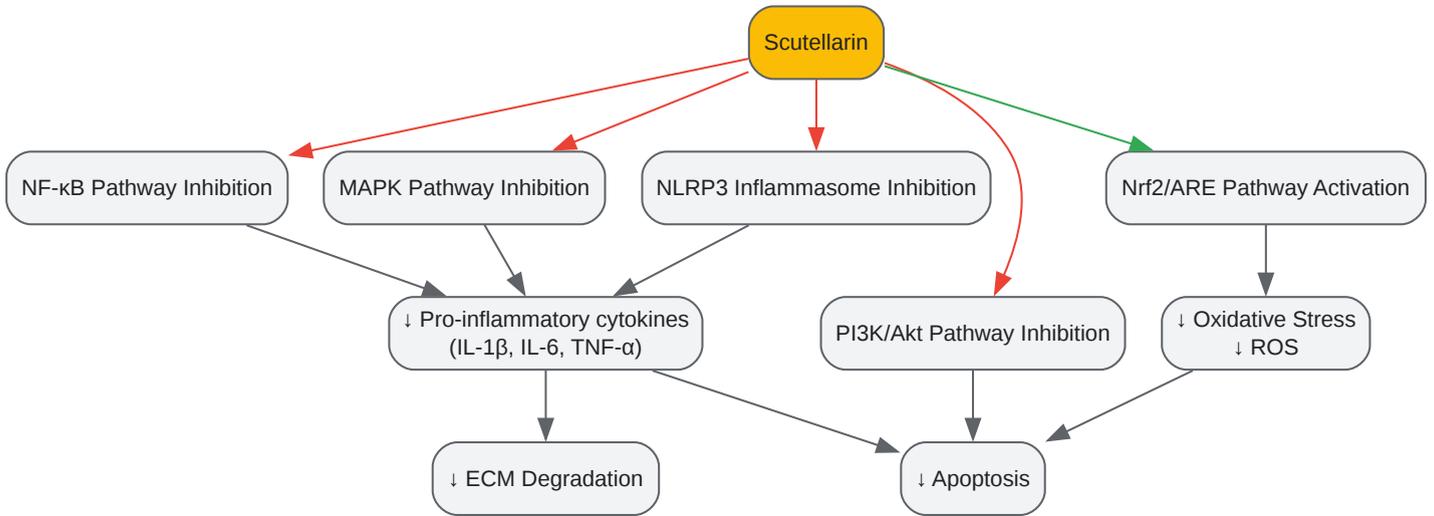
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Mechanisms of Action and Signaling Pathways

Scutellarin's anti-inflammatory, antioxidant, and anti-apoptotic properties are mediated through the modulation of several critical signaling pathways [1] [2] [3].

The following diagram illustrates how **scutellarin** interacts with these key pathways to produce its therapeutic effects.



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Experimental Evidence and Quantitative Data

The efficacy of **scutellarin** and its mechanisms have been validated across various disease models. The table below summarizes key experimental findings.

Disease Model	Key Findings	Signaling Pathways Involved	References
Intervertebral Disc Degeneration	Attenuated inflammatory response, reduced ROS, alleviated mitochondrial damage, decreased apoptosis.	NF-κB, MAPK (JNK, p38), NLRP3 inflammasome [3].	[3]
Diabetic Retinopathy	Inhibited pyroptosis (a form of inflammatory cell death) in retinal ganglion cells.	Caspase-1, IL-1β, IL-18, GSDMD, NLRP3 [4].	[4]
Cerebral Ischemia	Inhibited neuronal death, exerted neuroprotective effects,	MAPK (p-p38, p-JNK), JAK2/STAT3, PI3K/Akt	[2]

Disease Model	Key Findings	Signaling Pathways Involved	References
	downregulated inflammation.	(leading to Nrf2 activation) [2].	
Ovarian Cancer	Significantly inhibited cancer cell proliferation and migration.	Downregulation of METTL5 [5].	[5]
Myocardial Injury (High Glucose)	Reduced ROS production and cell apoptosis; promoted Bcl-2, inhibited Bax and caspases.	Inhibition of oxidative stress and apoptosis pathways [6].	[6]
LPS-Induced Inflammation	Reduced expression of inflammatory mediators.	NF- κ B (p-p65, p-I κ B α), MAPK (JNK, ERK) [7].	[7]

Key Experimental Protocols

To facilitate your own research, here are methodologies commonly used to investigate **scutellarin's** mechanisms.

- **In Vitro Inflammation Model (e.g., RAW264.7 Macrophages)**
 - **Cell Stimulation:** Use Lipopolysaccharide (LPS) (e.g., 1 μ g/mL) to induce an inflammatory response [7].
 - **Scutellarin Treatment:** Pre-treat or co-treat cells with **scutellarin** (e.g., 25, 50, 75 μ M) for a set period (e.g., 48 hours) [7].
 - **Viability Assessment:** Use MTT assay to ensure **scutellarin** concentrations are non-toxic [7].
 - **Mechanism Analysis:**
 - **Western Blot:** Analyze protein expression and phosphorylation of pathway components (e.g., p-p65, p-I κ B α for NF- κ B; p-JNK, p-ERK for MAPK; iNOS) [7] [3].
 - **qRT-PCR:** Measure mRNA levels of pro-inflammatory cytokines (IL-1 β , IL-6, TNF- α) and antioxidant genes [1].
- **In Vivo Disease Models**
 - **Animal Models:** Rat tail puncture model for intervertebral disc degeneration [3] or STZ-induced diabetic rat model for retinopathy [4].

- **Drug Administration: Scutellarin** is often administered via intraperitoneal injection. Doses of **50-100 mg/kg** are commonly used and show efficacy [2] [3] [4].
- **Tissue Analysis:** Post-sacrifice, target tissues (e.g., intervertebral disc, retina) are collected for:
 - **Histological Staining:** HE staining, Nissl staining to observe tissue morphology and cell death [4].
 - **Immunofluorescence:** Detect localization and expression of specific proteins (e.g., Caspase-1, NLRP3) [4].
 - **Molecular Analysis:** Western blot and qRT-PCR to validate pathway modulation [3] [4].

Research Considerations and Challenges

- **Bioavailability:** A significant challenge for **scutellarin** is its **low bioavailability and short half-life** [1]. Researchers are exploring innovative formulations like β -cyclodextrin polymers, liposomes, and nanoparticles to overcome this limitation [1].
- **Multi-Target Action:** The therapeutic effect of **scutellarin** is likely due to its action on multiple pathways simultaneously. This polypharmacology is an advantage for treating complex diseases but requires careful experimental design to deconvolute its primary mechanisms [1] [8].

In summary, **scutellarin** is a promising multi-target natural product that primarily acts through dual inhibition of pro-inflammatory pathways and activation of antioxidant defenses. The provided experimental protocols and data can serve as a solid foundation for your further research and development efforts.

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